

12-Acetoxyabietic Acid: A Technical Guide to its Physicochemical Properties and Biological Significance

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Compound of Interest

Compound Name: 12-Acetoxyabietic acid

Cat. No.: B12442778

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Introduction

12-Acetoxyabietic acid, a derivative of the naturally occurring diterpenoid abietic acid, is a compound of growing interest within the scientific community. As a member of the abietane family of diterpenoids, it shares a core chemical structure that has been associated with a range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. This technical guide provides a comprehensive overview of the known physicochemical properties of **12-Acetoxyabietic acid**, details on experimental methodologies for the characterization of related compounds, and an exploration of its potential biological significance based on the activities of the broader abietane diterpenoid class.

Physicochemical Properties

Currently, detailed experimental data for all physicochemical properties of **12-Acetoxyabietic acid** are not readily available in the public domain. The information that has been compiled from various sources is presented below. It is important to note that some of the presented data are based on predictions from computational models and should be confirmed by experimental analysis.

General Properties

Property	Value	Source
CAS Number	83905-81-1	Commercial Suppliers
Molecular Formula	C ₂₂ H ₃₂ O ₄	Commercial Suppliers
Molecular Weight	360.5 g/mol	Commercial Suppliers
Physical Description	Powder	--INVALID-LINK--[1]

Predicted Physicochemical Data

The following table summarizes predicted physicochemical properties for **12-Acetoxyabietic acid**. These values were obtained from computational models and serve as estimations.

Property	Predicted Value	Method
Melting Point	Not available	-
Boiling Point	Not available	-
pKa (acidic)	~4.5 - 5.0	Prediction based on carboxylic acid moiety
logP	~4.0 - 5.0	Prediction based on structure

Solubility

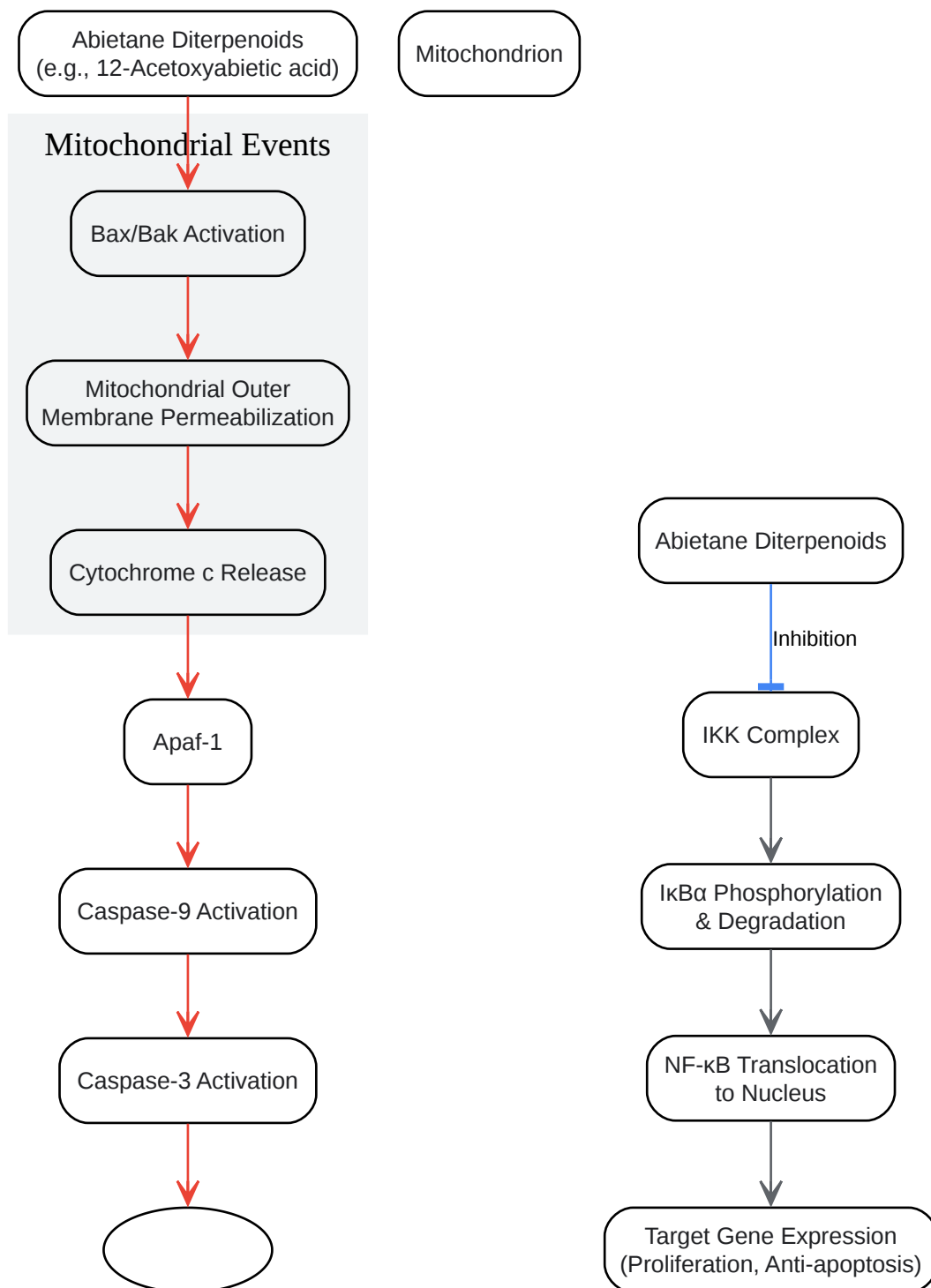
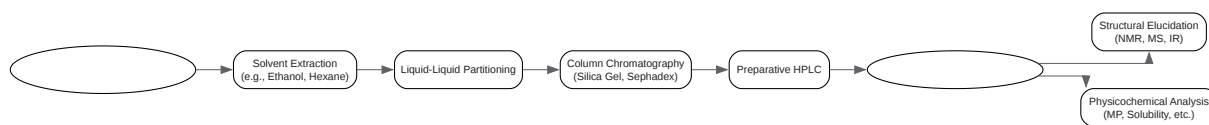
12-Acetoxyabietic acid is reported to be soluble in a range of organic solvents.

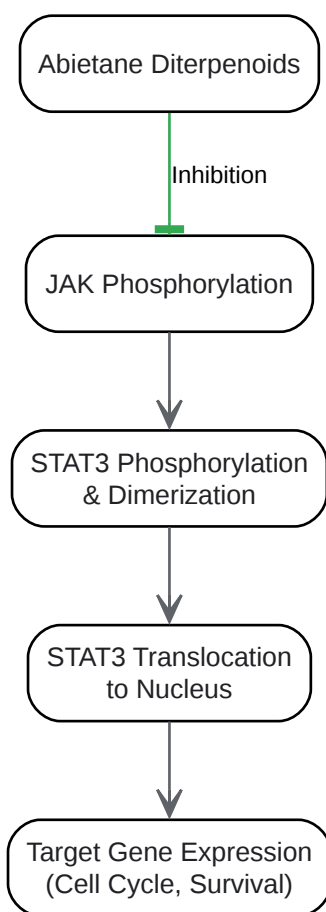
Solvent	Solubility	Source
Chloroform	Soluble	--INVALID-LINK--[1]
Dichloromethane	Soluble	--INVALID-LINK--[1]
Ethyl Acetate	Soluble	--INVALID-LINK--[1]
Dimethyl Sulfoxide (DMSO)	Soluble	--INVALID-LINK--[1]
Acetone	Soluble	--INVALID-LINK--[1]
Water	Insoluble (predicted)	Based on hydrophobic structure

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **12-Acetoxyabietic acid** are not explicitly available. However, standard methodologies used for the characterization of similar diterpenoids, such as those isolated from natural sources, can be applied.

General Workflow for Isolation and Characterization of Abietane Diterpenoids





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References

- 1. 12-Acetoxyabietic acid | CAS 83905-81-1 | ScreenLib [screenlib.com]
- To cite this document: BenchChem. [12-Acetoxyabietic Acid: A Technical Guide to its Physicochemical Properties and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12442778#physicochemical-properties-of-12-acetoxyabietic-acid>]

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